

# 3-Nitro-1-naphthoic acid material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 3-Nitro-1-naphthoic acid

Cat. No.: B1361539

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An In-Depth Technical Guide to the Material Safety Data Sheet for **3-Nitro-1-naphthoic Acid**

## Foreword: A Proactive Approach to Chemical Safety

For researchers and scientists in drug development, a Material Safety Data Sheet (MSDS) is more than a regulatory document; it is the foundation of safe and effective research. This guide provides a comprehensive technical overview of the safety, handling, and toxicological profile of **3-Nitro-1-naphthoic acid** (CAS No. 4507-84-0). As detailed toxicological studies for this specific compound are not extensively published, this document synthesizes available data and incorporates established principles from structurally analogous compounds, such as nitro-aromatic carboxylic acids, to provide a robust framework for risk assessment and management. The objective is to empower the laboratory professional with the causal understanding behind safety protocols, fostering an environment of proactive, informed safety culture.

## Section 1: Chemical Identity and Physicochemical Profile

**3-Nitro-1-naphthoic acid** is a bifunctional molecule featuring a naphthalene aromatic system, a deactivating, meta-directing carboxylic acid group at the 1-position, and a strong electron-withdrawing nitro group at the 3-position.<sup>[1]</sup> This unique electronic and steric arrangement makes it a valuable intermediate in the synthesis of complex heterocyclic compounds.<sup>[1]</sup>

Table 1: Physicochemical Properties of **3-Nitro-1-naphthoic Acid**

Property	Value	Source
CAS Number	4507-84-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>7</sub> NO <sub>4</sub>	<a href="#">[3]</a>
Molecular Weight	217.18 g/mol	<a href="#">[1]</a>
Physical State	Solid (powder/crystalline)	Inferred from analogs
Melting/Freezing Point	No data available	<a href="#">[4]</a>
Boiling Point	No data available	<a href="#">[4]</a>
Solubility	No data available	
InChI Key	JTNZIGOFCKHWDV- UHFFFAOYSA-N	<a href="#">[1]</a>

Note: The absence of extensive experimental data for properties like melting point and solubility necessitates careful handling and treating the compound as having unknown characteristics in these respects.

## Section 2: Hazard Identification and Toxicological Rationale

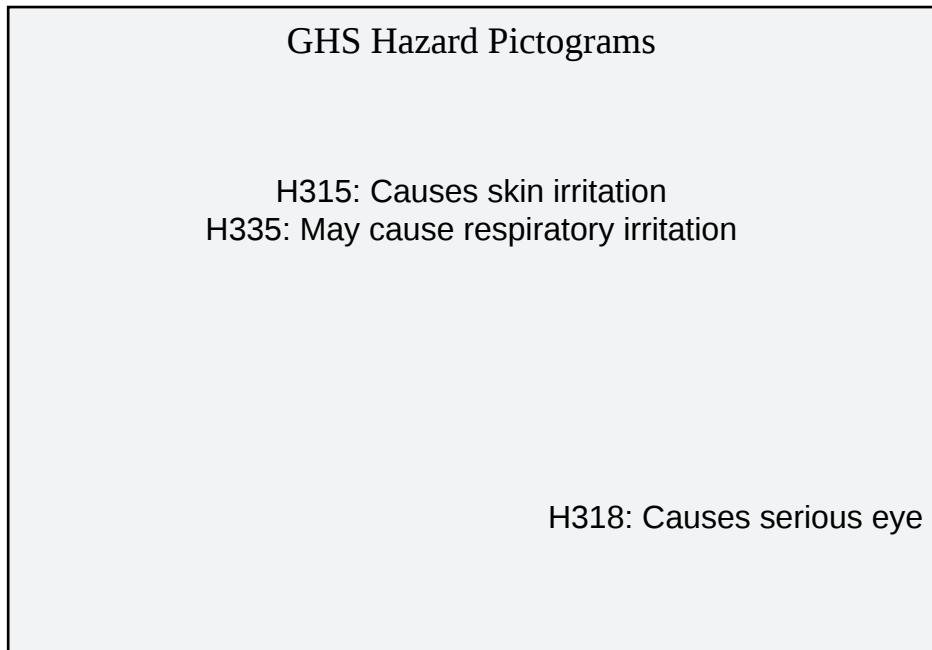
While a specific, comprehensive GHS classification for **3-Nitro-1-naphthoic acid** is not universally established, the hazards can be reliably inferred from the well-documented profiles of analogous compounds like 3-Nitrophthalic acid.[\[5\]](#)[\[6\]](#)[\[7\]](#) The primary hazards are associated with irritant effects on the skin, eyes, and respiratory system.

The toxicological concern with nitro-aromatic compounds stems from the potential for metabolic reduction of the nitro group to form reactive intermediates that can lead to cellular damage.[\[1\]](#) Although no specific carcinogenicity data is available for this compound, this structural alert warrants prudent handling to minimize exposure.

Inferred GHS Hazard Classification:

- Skin Irritation (Category 2)[\[5\]](#)

- Serious Eye Damage (Category 1)[5]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System[5]

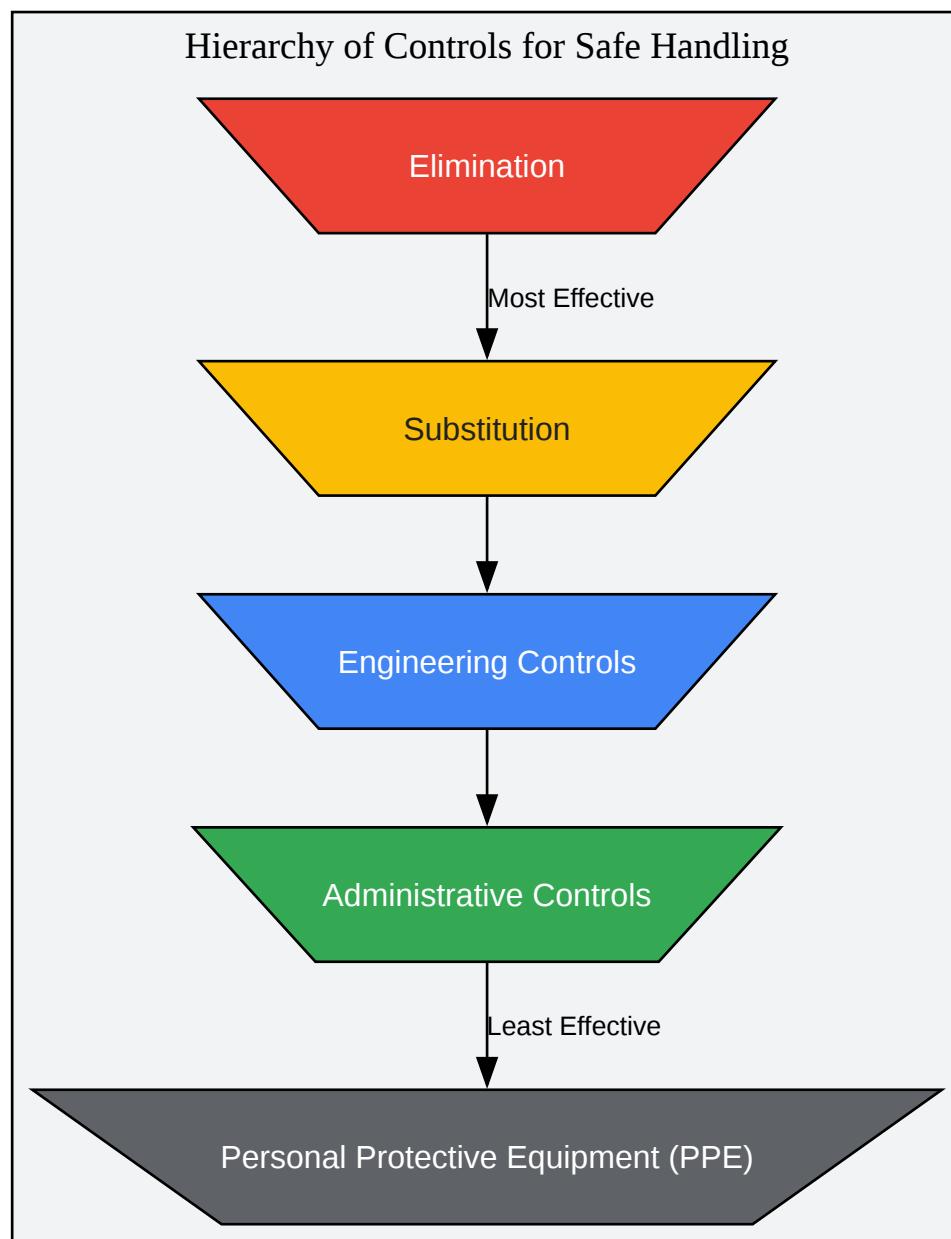


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Caption: Inferred GHS Pictograms and Hazard Statements.

## Section 3: Exposure Control and Personal Protective Equipment (PPE)

Controlling exposure is paramount. The hierarchy of controls is a systematic approach to mitigate risk, prioritizing engineering and administrative controls over sole reliance on PPE.



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Caption: The Hierarchy of Controls model for risk mitigation.

## Protocol for Establishing a Safe Workspace:

- Ventilation: All handling of **3-Nitro-1-naphthoic acid** powder must occur within a certified chemical fume hood to control airborne concentrations.[\[8\]](#)

- Emergency Equipment: Ensure an eyewash station and a safety shower are readily accessible and have been recently tested.[8]
- Work Surface: Designate a specific area for handling. Cover the work surface with absorbent, disposable bench paper to contain any potential spills.
- Access Control: Restrict access to the handling area to authorized and trained personnel only.

Table 2: Required Personal Protective Equipment (PPE)

Body Part	Protection	Standard / Justification
Eyes/Face	Safety glasses with side shields or chemical goggles. A face shield is required if there is a splash hazard.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. Protects against dust particles and serious eye damage.[9]
Skin	Nitrile or neoprene gloves (check manufacturer's breakthrough time). A lab coat must be worn and buttoned.	Impervious gloves prevent skin contact and irritation.[10] A lab coat protects against contamination of personal clothing.
Respiratory	Not required if work is performed within a fume hood. If a hood is unavailable or in case of ventilation failure, a full-face respirator with appropriate particulate filters should be used.	Prevents inhalation of irritating dust.[4]

## Section 4: Safe Handling and Storage

Proper handling and storage are critical to preventing exposure and maintaining the chemical's integrity.

## Step-by-Step Handling Protocol:

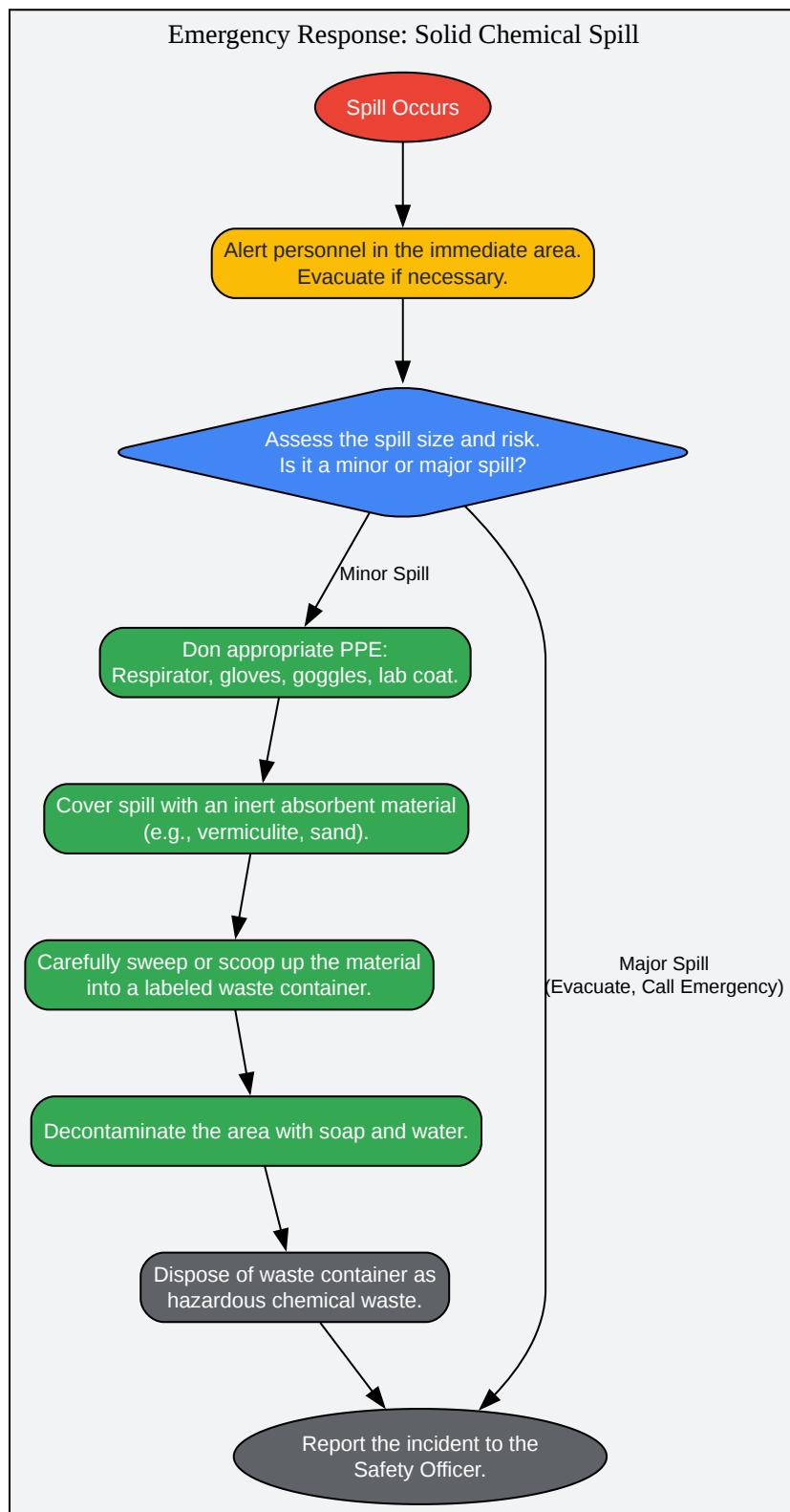
- Pre-Handling Check: Don all required PPE. Verify fume hood is operational.
- Weighing: To avoid generating dust, weigh the material carefully on a tared weigh boat within the fume hood. Do not "puff" air from squeeze bottles near the powder.
- Transfer: Use a spatula to transfer the solid. If making a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After use, decontaminate the spatula and work surface. Tightly close the container.
- Hygiene: Wash hands and face thoroughly with soap and water after handling is complete and before leaving the laboratory.[\[5\]](#)

## Storage Requirements:

- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[\[5\]](#)
- Location: Store in a cool, dry, and well-ventilated area.[\[8\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[5\]](#)[\[9\]](#)

## Section 5: Emergency Procedures and First Aid

Accidents can happen despite the best precautions. A clear and rehearsed emergency plan is essential.



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Caption: Workflow for responding to a solid chemical spill.

Table 3: First-Aid Measures

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Call a physician immediately.[5][8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink two glasses of water. Consult a physician.[8]

## Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Hazardous Combustion Products: Fire may produce hazardous gases, including carbon oxides and nitrogen oxides (NOx).
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Section 6: Disposal Considerations

Chemical waste must be managed in compliance with all local, state, and federal regulations.

- Product: Dispose of this material as hazardous waste. It can be sent to a licensed chemical destruction plant.<sup>[4]</sup> Do not allow the product to enter drains.
- Contaminated Packaging: Contaminated containers should be treated as the product itself and disposed of accordingly.

## References

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